

Neurokinin A (4-10) TFA: Technical Support & Troubleshooting Guide

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Compound of Interest

Compound Name: Neurokinin A(4-10) TFA

Cat. No.: B8081558

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper handling and use of Neurokinin A (4-10) TFA for experimental purposes. Below you will find frequently asked questions, troubleshooting tips, and detailed protocols to ensure the successful application of this peptide in your research.

Frequently Asked Questions (FAQs)

Q1: How should I dissolve Neurokinin A (4-10) TFA for my experiments?

A1: Neurokinin A (4-10) TFA has limited solubility in aqueous solutions.[1][2] The recommended method is to first prepare a concentrated stock solution in an organic solvent and then dilute it into your experimental buffer.

- For in vitro experiments: A common approach is to dissolve the peptide in 100% DMSO to create a stock solution.[3] This stock can then be serially diluted with your aqueous experimental buffer to the final working concentration.
- For in vivo experiments: Direct dissolution in saline is not recommended. A stock solution in DMSO can be prepared first. For the final injection solution, co-solvents are often necessary. One suggested formulation is 10% DMSO and 90% (20% SBE- β -CD in Saline).[4] Always prepare fresh working solutions for in vivo studies on the day of use.[4]

Q2: What are the recommended storage conditions for Neurokinin A (4-10) TFA?

A2: Proper storage is crucial to maintain the integrity of the peptide.

- **Lyophilized Powder:** The solid peptide should be stored away from moisture.[2] For long-term storage, it is recommended to keep it at -20°C for up to 3 years or -80°C for extended periods.[1][2]
- **In Solvent:** Once dissolved, it is best to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[3][5] These aliquots should be stored at -80°C and are typically stable for up to 1 year.[1] For shorter periods (up to 1 month), storage at -20°C is also acceptable.[2][3]

Storage Condition	Lyophilized Powder	In Solvent
-80°C	Up to 2 years[2]	Up to 1 year[1]
-20°C	Up to 3 years[1]	Up to 3 months[5]
Room Temperature	Short-term shipping stable[6] [7]	Not Recommended

Q3: My Neurokinin A (4-10) TFA is not dissolving properly. What should I do?

A3: If you encounter solubility issues, consider the following troubleshooting steps:

- Ensure the correct solvent is being used. As mentioned, direct dissolution in aqueous buffers is often problematic. Start with a recommended organic solvent like DMSO.
- Use fresh, high-quality solvents. Moisture-absorbing DMSO can reduce solubility.[3]
- Gently warm the solution. If precipitation occurs during preparation, gentle warming can aid dissolution.[4]
- Sonication. Brief sonication can also help to dissolve the peptide.[4]
- Check the peptide's purity and source. If problems persist, there may be an issue with the quality of the peptide itself.

Q4: What is the mechanism of action of Neurokinin A (4-10)?

A4: Neurokinin A (4-10) is a potent and selective agonist for the tachykinin NK2 receptor.[1][2][5] Tachykinins, including Neurokinin A, are neuropeptides involved in a variety of physiological processes such as smooth muscle contraction, inflammation, and pain signaling.[8] While Neurokinin A primarily acts through the NK2 receptor, it can also interact with other neurokinin receptors, such as the NK1 receptor, under certain conditions.[9][10][11][12]

Experimental Protocols

Protocol 1: Preparation of Neurokinin A (4-10) TFA Stock Solution for In Vitro Studies

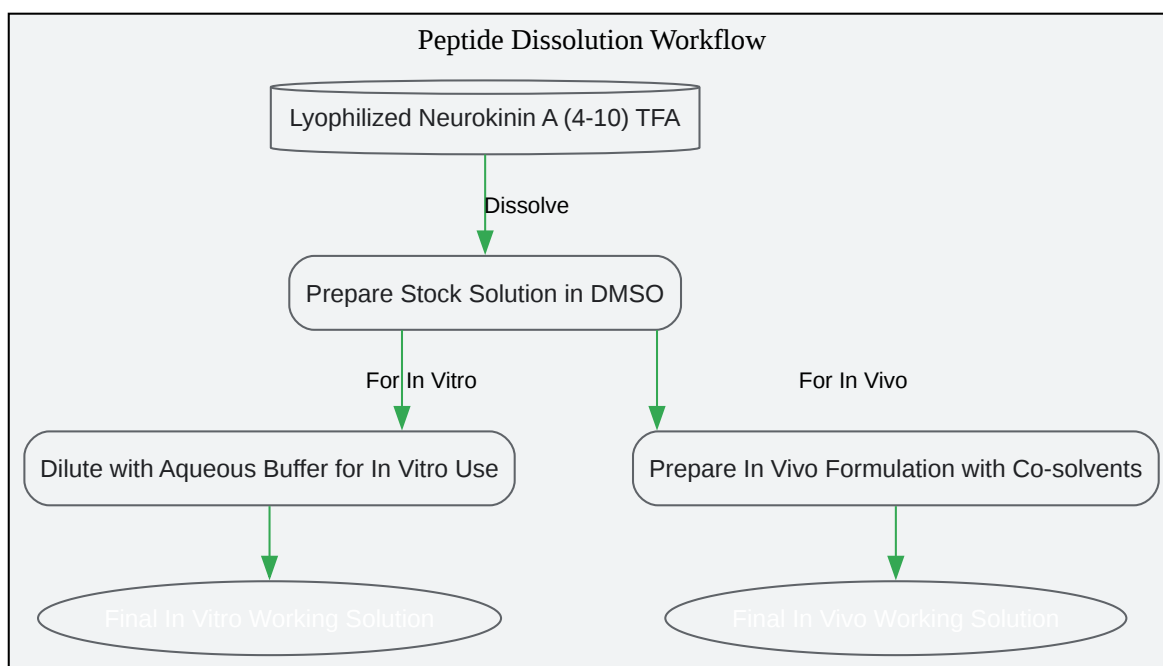
- Calculate the required amount: Determine the mass of Neurokinin A (4-10) TFA needed to achieve the desired stock solution concentration (e.g., 10 mM).
- Solvent preparation: Use fresh, anhydrous DMSO.
- Dissolution: Add the appropriate volume of DMSO to the vial of lyophilized peptide. Vortex briefly to ensure complete dissolution.
- Aliquoting and storage: Aliquot the stock solution into single-use tubes and store them at -80°C.

Protocol 2: Preparation of Neurokinin A (4-10) TFA Working Solution for In Vivo Studies

- Prepare stock solution: Following Protocol 1, prepare a concentrated stock solution in DMSO (e.g., 40 mg/mL).[1]
- Prepare co-solvent vehicle: Prepare a solution of 20% SBE- β -CD in sterile saline.
- Final formulation: To prepare the working solution, sequentially add the components. For a final formulation of 10% DMSO and 90% (20% SBE- β -CD in Saline), take the required volume of the DMSO stock solution and add the appropriate volume of the SBE- β -CD/saline solution.[4]
- Administration: Mix well to ensure a clear solution. It is recommended to prepare this working solution fresh on the day of the experiment.[4]

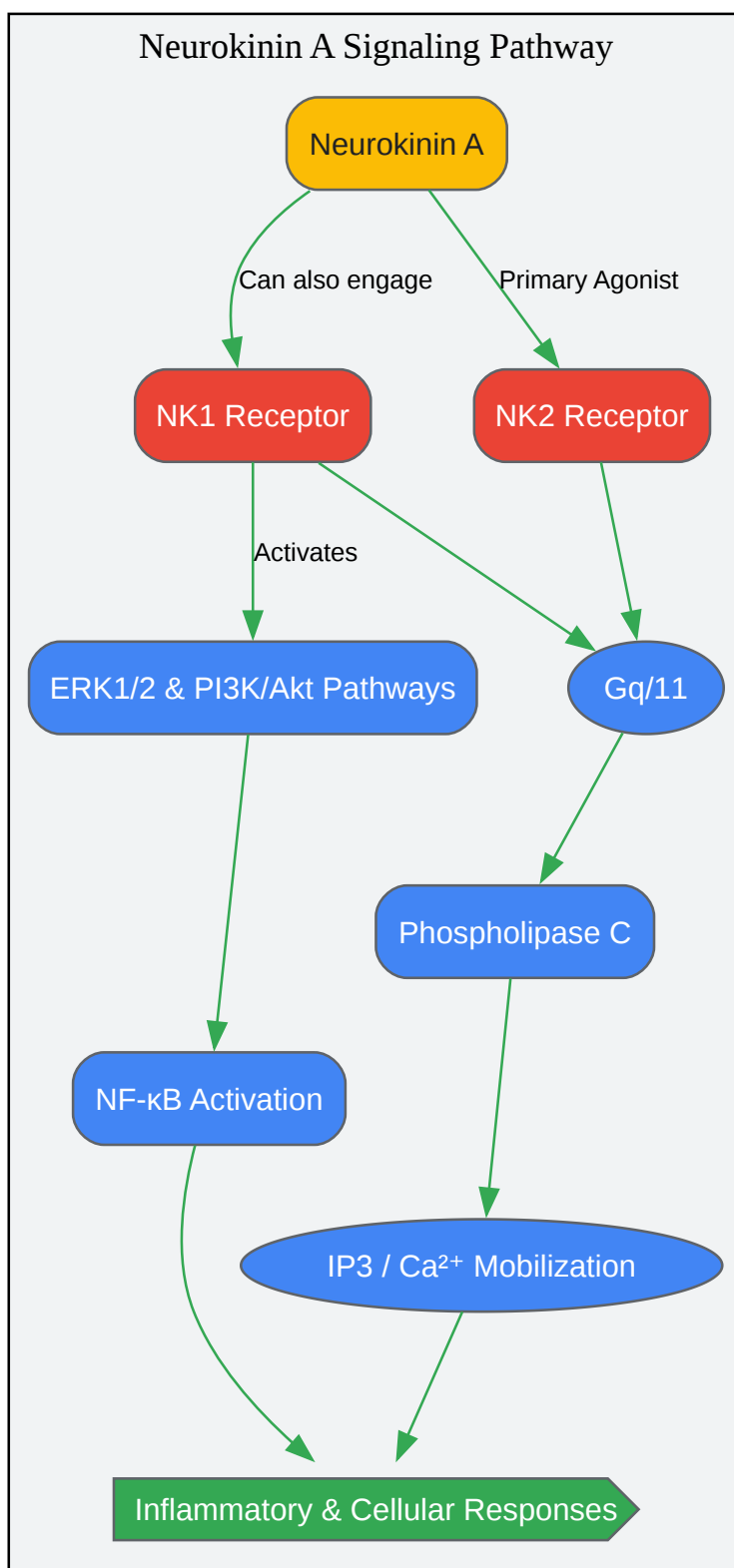
Visualizing Experimental Workflows and Signaling Pathways

To aid in experimental design and understanding, the following diagrams illustrate key processes.



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Caption: Workflow for dissolving Neurokinin A (4-10) TFA.



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Caption: Neurokinin A signaling cascade.

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